

Application Note: High-Crystallinity Perovskite Solar Cells via MACl-Assisted Hot-Casting

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Methylamine hydrochloride

CAS No.: 593-51-1

Cat. No.: B041996

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Executive Summary

This application note details a robust protocol for fabricating high-efficiency Perovskite Solar Cells (PSCs) utilizing a **Methylamine Hydrochloride** (MACl)-assisted Hot-Casting technique. Unlike conventional anti-solvent dripping methods, which are sensitive to operator timing and ambient humidity, this protocol leverages the synergistic thermodynamics of substrate heating and the chemical modulation of MACl.

Key Advantages:

- **Micron-Scale Grain Growth:** Achieves grain sizes through retarded nucleation and accelerated growth.
- **Anti-Solvent Free:** Eliminates the variability of the anti-solvent dripping step.
- **Defect Passivation:** MACl acts as a volatile additive that heals grain boundaries before sublimating.
- **Humidity Tolerance:** The hot substrate minimizes moisture ingress during the critical crystallization phase.

Mechanistic Synergies

To master this protocol, one must understand the causality between the thermal energy and the chemical additive.

The "Chewing Gum" Effect of MACl

Standard perovskite precursors (e.g.,

) crystallize rapidly, often trapping defects. MACl introduces an intermediate phase.[1][2] It acts as a "sacrificial" component that lowers the formation energy of the

-phase perovskite. In the wet film, MACl creates a liquid-like intermediate state (often described as a "chewing gum" consistency) that allows perovskite grains to reorient and merge before the film fully solidifies.

The Thermodynamics of Hot-Casting

Heating the substrate (

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) serves two functions:

- Flash Evaporation: It provides immediate kinetic energy to evaporate high-boiling point solvents (DMF/DMSO) instantly upon contact/spinning.
- Vertical Orientation: The thermal gradient from the bottom up encourages crystals to grow perpendicular to the substrate, facilitating better charge transport.

Mechanism Visualization



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Figure 1: The thermodynamic and chemical pathway of MACl-assisted hot-casting, showing the transition from flash evaporation to defect healing.

Material Preparation & Safety

Reagents

- Lead Iodide (): 99.99% purity (beads preferred for solubility).
- Methylammonium Iodide (MAI): High purity grade.
- **Methylamine Hydrochloride (MACl)**: The critical additive.
- Solvents: DMF (N,N-Dimethylformamide) and DMSO (Dimethyl sulfoxide), Anhydrous.

Precursor Solution Recipe (Target:)

- Concentration: 1.0 M to 1.2 M (Hot casting allows slightly lower concentrations than room temp methods due to thicker film formation).
- Molar Ratio:
: MAI : MACl =
.
 - Note: The excess MACl (0.3--0.5 molar equivalents) is crucial. It does not remain in the final film but assists the intermediate phase.
- Solvent Ratio: DMF:DMSO = 4:1 or 9:1 (v/v).
 - Expert Tip: Reduce DMSO content compared to standard methods. Hot casting removes solvent fast; too much DMSO can cause pinholes if it boils too vigorously.

Preparation Protocol:

- Mix powders in a nitrogen-filled glovebox.
- Add solvents and stir at

for 2 hours to ensure complete dissolution.
- Filter through a

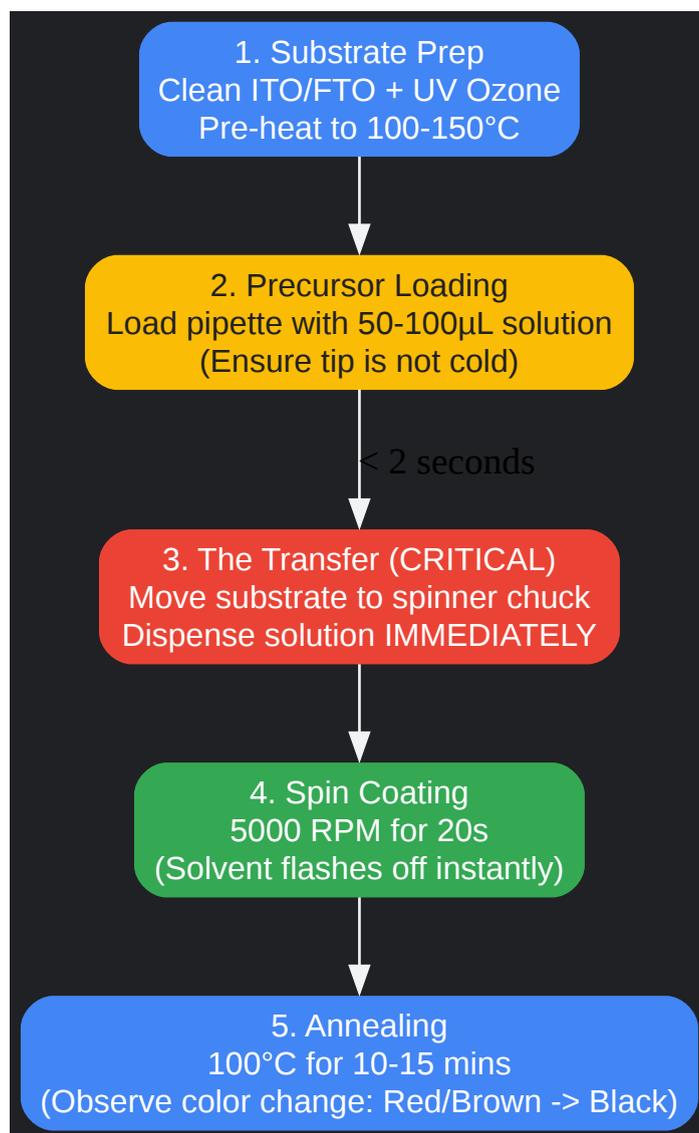
PTFE filter before use.

The Hot-Casting Protocol[3][4][5][6]

Critical Parameter: The "Transfer Time" (Time between removing substrate from hotplate and spin-start) must be

.

Experimental Workflow



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Figure 2: Operational workflow for the hot-casting process. Speed is the primary variable for success.

Detailed Steps

- Substrate Heating: Place the ITO/FTO substrate (with ETL like or already deposited) on a precision hotplate.
 - Target Temp:

to

.^[3]^[4] (Start optimization at

).

- Pipette Prep: Pre-wet the pipette tip with the solution to prevent cooling the liquid inside the tip.
- Deposition (The "Hot-Cast"):
 - Quickly transfer the substrate to the spin coater chuck.^[3]
 - Immediately dispense the precursor solution onto the center.
 - Immediately start the spin cycle (Delay causes cooling and uneven crystallization).
 - Spin Parameters: 4000–5000 rpm for 20 seconds.
- Observation: You should see the film turn dark brown/black almost instantly during the spin, unlike room-temp casting which remains yellow/transparent until antisolvent/annealing.
- Annealing: Transfer back to a hotplate at

for 10–15 minutes. This drives off the MACl (sublimation). The film will darken further and become shiny.

Characterization & Validation Criteria

To ensure the protocol was successful, compare your results against these benchmarks:

Data Comparison Table

Metric	Standard Spin-Coating (w/ Antisolvent)	MACI-Assisted Hot-Casting
Grain Size		(Millimeter scale possible)
Film Morphology	Compact, multiple grain boundaries	Monolithic, fused grains, vertical boundaries
Crystallinity (XRD)	Moderate intensity, mixed orientation	High intensity, dominant (110)/(001) peaks
Trap Density		
Reproducibility	Low (sensitive to humidity/timing)	High (thermodynamically driven)

Key Validation Experiments

- XRD Analysis: Check the Full Width at Half Maximum (FWHM) of the primary peak (for). A successful hot-cast film should have FWHM .
- SEM Imaging: Verify the absence of pinholes.[3][5] If pinholes exist, the substrate temperature was likely too high (boiling effect) or the solution concentration too low.
- UV-Vis: Ensure the absorption edge is sharp. A "tail" indicates disorder or amorphous regions.

Troubleshooting Guide

- Problem: Film looks cloudy or white/yellow.
 - Cause: Incomplete conversion or excess

- Fix: Increase annealing time to ensure MACl sublimation. Check stoichiometry.
- Problem: "Flower-like" patterns or radial streaks.
 - Cause: Substrate cooled down too much before spinning.
 - Fix: Reduce transfer time. Use a pre-heated chuck if available.
- Problem: High surface roughness (shunts in device).
 - Cause: Temperature too high (), causing Leidenfrost-like boiling of solvent.
 - Fix: Lower substrate temperature to

References

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